

Physicochemical Properties of 2-(Boc-aminomethyl)phenol: A Technical Overview

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Compound of Interest

Compound Name: *2-(Boc-aminomethyl)phenol*

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An In-depth Guide for Researchers and Drug Development Professionals on the Melting and Boiling Points of 2-(tert-butoxycarbonylaminomethyl)phenol and Related Analogues.

The determination of a compound's melting and boiling points is a fundamental practice in chemical research and pharmaceutical development. These physical constants provide critical insights into a substance's purity, identity, and the nature of its intermolecular forces. For drug development professionals, this data is indispensable for formulation, stability testing, and quality control. This technical guide focuses on the melting and boiling points of **2-(Boc-aminomethyl)phenol**, a key intermediate in various synthetic pathways.

While specific experimental data for the melting and boiling points of **2-(Boc-aminomethyl)phenol** (systematically named tert-butyl (2-hydroxybenzyl)carbamate) are not readily available in the public domain, this guide provides data for structurally related compounds to offer a comparative physicochemical context. The methodologies for determining these crucial parameters are also detailed, providing a robust framework for laboratory practice.

Comparative Physicochemical Data

The following table summarizes the available melting and boiling point data for compounds structurally related to **2-(Boc-aminomethyl)phenol**. The absence of specific data for the target compound underscores the necessity for experimental determination in a laboratory setting.

Compound Name	Chemical Structure	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
2-(Boc-aminomethyl)phenol	tert-butyl (2-hydroxybenzyl)carbamate	C ₁₂ H ₁₇ NO ₃	Data not available	Data not available
2-(Aminomethyl)phenol	2-hydroxybenzylamine	C ₇ H ₉ NO	126 - 130	463.8 (estimated)
N-Boc-2-aminophenol	tert-butyl (2-hydroxyphenyl)carbamate	C ₁₁ H ₁₅ NO ₃	Data not available	Data not available

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is crucial for the characterization of chemical compounds. The following are standard experimental protocols that can be employed for **2-(Boc-aminomethyl)phenol**.

Determination of Melting Point (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Principle: A small, powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded as the melting point. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of this range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Thermometer or digital temperature probe
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- **Sample Preparation:** Ensure the sample of **2-(Boc-aminomethyl)phenol** is completely dry and in a fine powdered form. If necessary, gently grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.
- **Heating:** If the approximate melting point is unknown, a rapid initial heating can be performed to get a preliminary value. For an accurate measurement, start heating at a slow and steady rate, approximately 1-2°C per minute, when the temperature is about 15-20°C below the expected melting point.
- **Observation and Recording:** Carefully observe the sample through the viewing lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has completely liquefied (the completion of melting). This range is the melting point of the substance.
- **Repeatability:** For accuracy, perform at least two measurements.

Determination of Boiling Point (Micro-Boiling Point Method)

For small quantities of a liquid, the micro-boiling point method is a convenient and accurate technique.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small amount of the liquid is heated in a tube along with an inverted capillary. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary and the liquid begins to enter the capillary upon cooling is recorded as the boiling point.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer or digital temperature probe
- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)
- Means of securing the tube to the thermometer (e.g., rubber band or wire)

Procedure:

- **Sample Preparation:** Place a few drops of the liquid sample into the small test tube or fusion tube.
- **Capillary Insertion:** Place the capillary tube, with its sealed end up, into the liquid in the test tube.
- **Apparatus Setup:** Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb. Immerse this assembly in the heating bath. The thermometer bulb and the sample should be below the level of the heating fluid.
- **Heating:** Begin heating the bath gently. As the temperature rises, air trapped in the capillary will be expelled, seen as a slow stream of bubbles.
- **Observation and Recording:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the inverted capillary. At this point, stop heating. As the

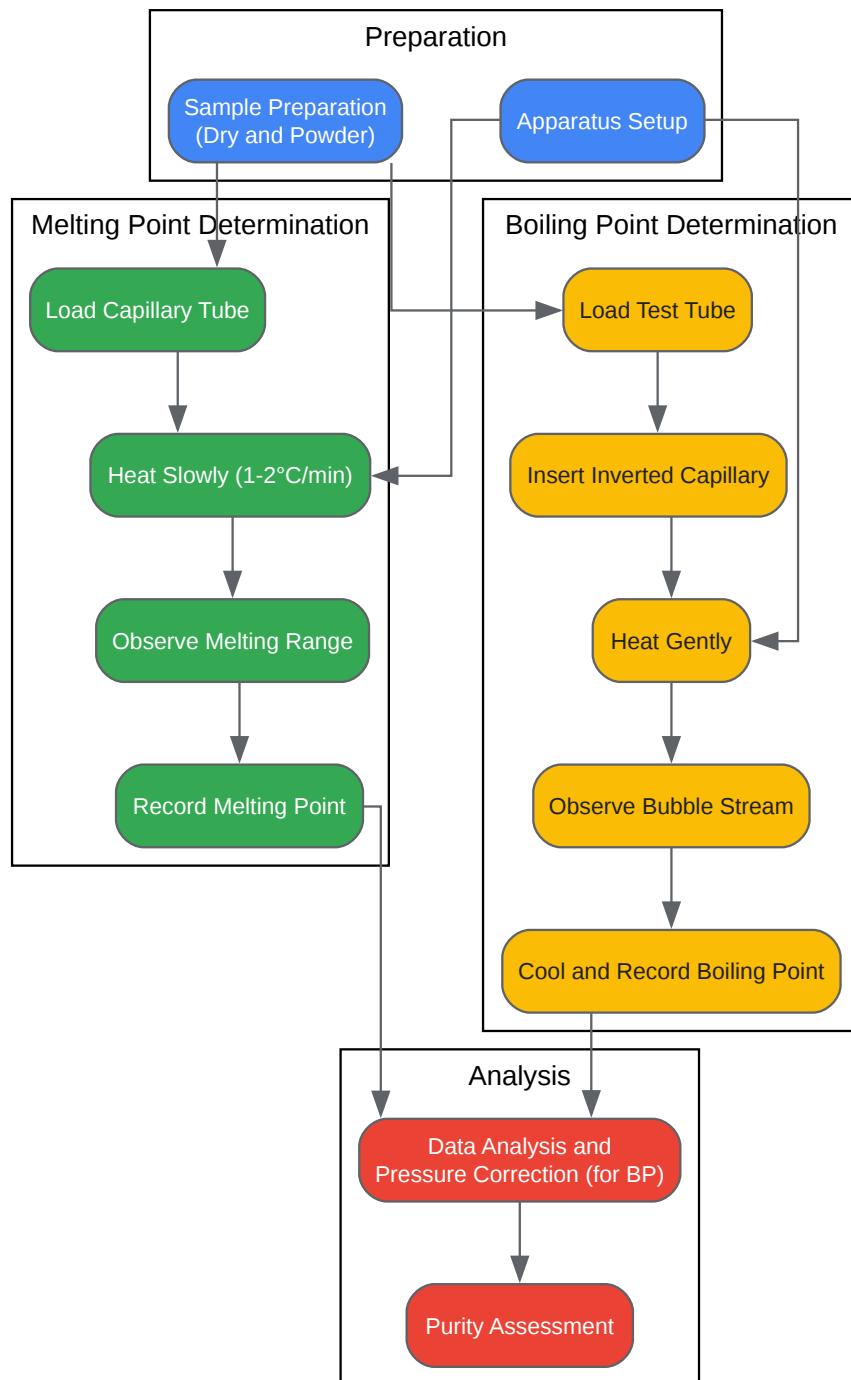
apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.

- Pressure Correction: The observed boiling point is dependent on the atmospheric pressure. If the determination is not carried out at standard sea-level pressure (760 mmHg), a correction may be necessary.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the determination of the melting and boiling points of a chemical compound such as **2-(Boc-aminomethyl)phenol**.

General Workflow for Melting and Boiling Point Determination

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- To cite this document: BenchChem. [Physicochemical Properties of 2-(Boc-aminomethyl)phenol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b023814#melting-point-and-boiling-point-of-2-boc-aminomethyl-phenol>

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